

Application Notes and Protocols: Fluorescent Probes Based on Penicillanic Acid

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Compound of Interest

Compound Name: *Penicillanic acid*

Cat. No.: *B1214885*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of fluorescent probes derived from **penicillanic acid**. These probes are invaluable tools for studying bacterial cell wall biosynthesis, detecting antibiotic resistance mechanisms, and screening for new antibacterial agents. The primary applications covered are the detection of Penicillin-Binding Proteins (PBPs) and the activity of β -lactamase enzymes.

Introduction to Penicillanic Acid-Based Fluorescent Probes

Penicillanic acid forms the core structure of penicillin antibiotics, which exert their antibacterial effect by acylating the active site of Penicillin-Binding Proteins (PBPs), enzymes crucial for bacterial cell wall synthesis.[1][2] By chemically modifying the **penicillanic acid** scaffold with a fluorophore, researchers have developed fluorescent probes that retain the ability to bind to PBPs.[2] This allows for the visualization and quantification of PBP activity in bacteria.

Furthermore, the β -lactam ring within the **penicillanic acid** structure is the target of β -lactamase enzymes, a primary mechanism of bacterial resistance to penicillin and related antibiotics. Fluorescent probes based on **penicillanic acid** have been designed to signal the cleavage of this ring, providing a method for detecting and quantifying β -lactamase activity.

Data Presentation: Properties of Penicillanic Acid-Based Fluorescent Probes

The selection of a fluorescent probe is dictated by its specific application and the instrumentation available. This table summarizes the key quantitative data for commonly used **penicillanic acid**-based fluorescent probes.

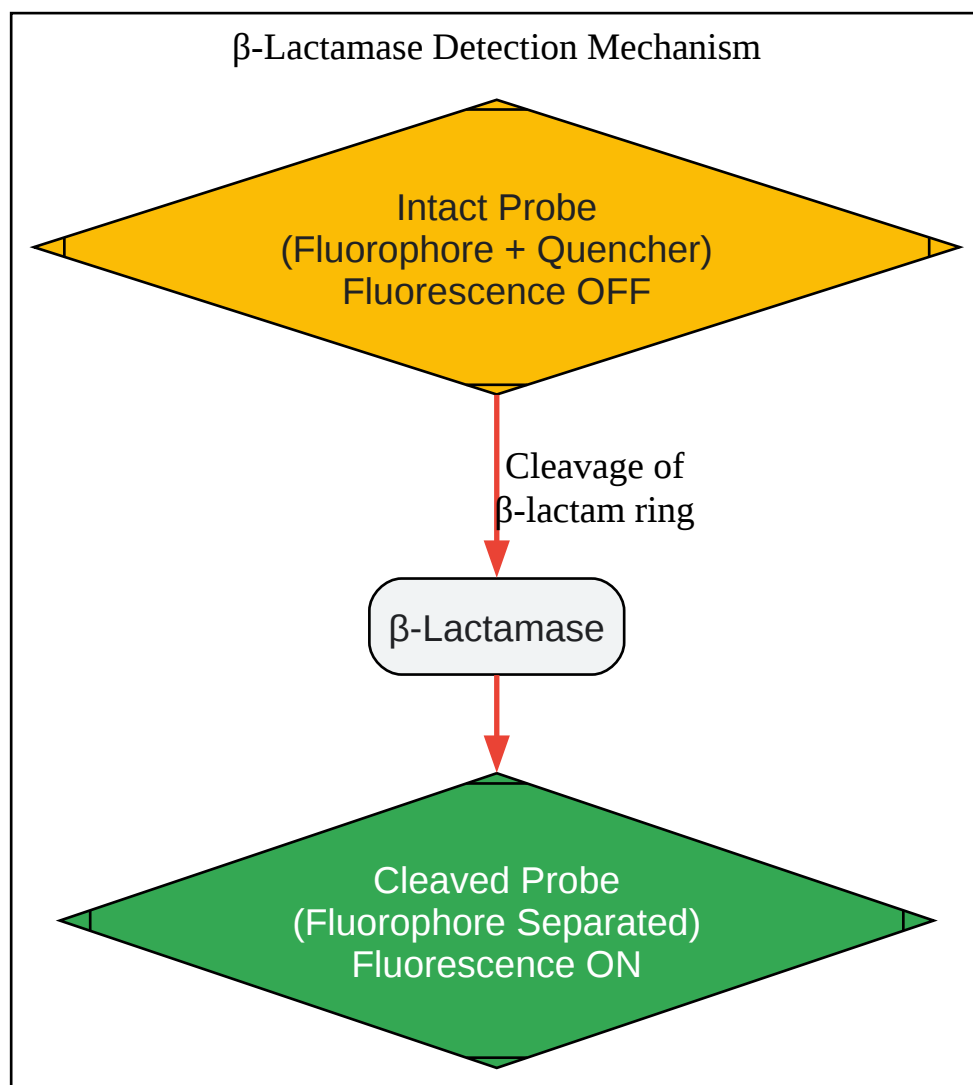
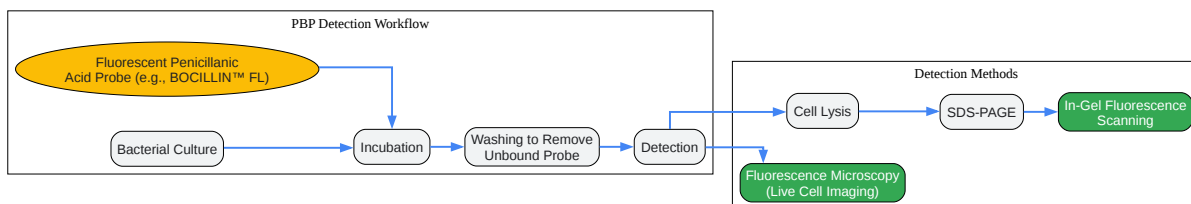
Probe Name	Fluorophore	Excitation (nm)	Emission (nm)	Quantum Yield (Φ)	Target	Reference
BOCILLIN TM FL	BODIPY FL	~485	~520	Not Reported	PBPs	[3][4]
BOCILLIN TM 650/665	BODIPY 650/665	Not Reported	Not Reported	Not Reported	PBPs	[2]
Fluorescein-Penicillin Conjugates	Fluorescein	~494	~521	Not Reported	PBPs	[1][5]
ADOTA-PMX 1	ADOTA	540	558	0.68	Gram-Negative Bacteria	[6]

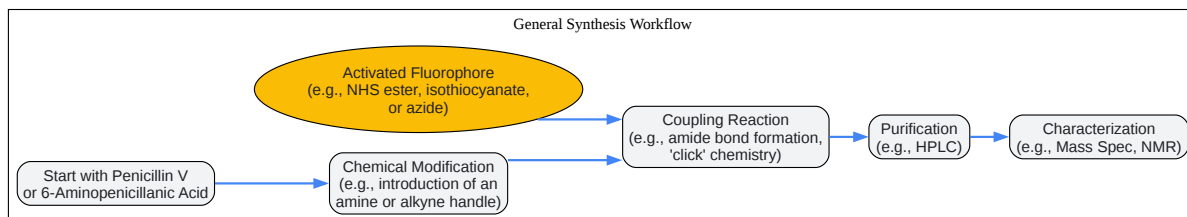
Note: "Not Reported" indicates that the specific value was not found in the surveyed literature. Researchers are encouraged to consult the product-specific documentation for the most accurate information.

Signaling Pathways and Experimental Workflows

Detection of Penicillin-Binding Proteins (PBPs)

The primary signaling mechanism for PBP detection involves the covalent binding of the **penicillanic acid**-based probe to the active site of the PBP. This results in the localization of the fluorescent signal to the protein, which can then be detected.





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